

# "4-Bromomethyl-1,2-dihydroquinoline-2-one" material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: 4-Bromomethyl-1,2-dihydroquinoline-2-one

Cat. No.: B052548

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## An In-Depth Technical Guide to 4-Bromomethyl-1,2-dihydroquinoline-2-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data, chemical properties, and synthetic applications of **4-Bromomethyl-1,2-dihydroquinoline-2-one**. The information is intended for professionals in research and drug development who may be handling or utilizing this compound in their work.

## Chemical Identity and Properties

**4-Bromomethyl-1,2-dihydroquinoline-2-one** is a heterocyclic organic compound that serves as a key intermediate in the synthesis of various pharmaceutical agents.<sup>[1][2][3][4]</sup> Its reactivity, attributed to the bromomethyl group, makes it a versatile building block in medicinal chemistry.<sup>[2]</sup>

Table 1: Chemical and Physical Properties

Property	Value	Source(s)
CAS Number	4876-10-2	[1][5][6][7]
Molecular Formula	C10H8BrNO	[5][6][7]
Molecular Weight	238.08 g/mol	[6][7][8][9]
Appearance	Light yellow to light reddish-yellow solid; White-like powder	[1][2][4][7][9]
Melting Point	252-258°C	[10]
Boiling Point	391.8 ± 42.0 °C at 760 mmHg (Predicted)	[6][7][9]
Density	1.5 ± 0.1 g/cm <sup>3</sup>	[7][9]
Flash Point	190.8 ± 27.9 °C (Predicted)	[6][7][9]
Solubility	Springly soluble in water	[2]

## Material Safety Data

The following tables summarize the key safety information for **4-Bromomethyl-1,2-dihydroquinoline-2-one**, based on available Material Safety Data Sheets (MSDS).

Table 2: Hazard Identification and GHS Classification

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement(s)
Skin Corrosion/Irritation Category 1B/2	GHS05 (Corrosion)	Danger	H314: Causes severe skin burns and eye damage. H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation Category 1/2A	GHS07 (Irritant)	Danger	H318: Causes serious eye damage. H319: Causes serious eye irritation.

Sources:[5][8][9][10][11]

Table 3: First Aid Measures

Exposure Route	First Aid Procedure	Source(s)
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.	[5][10][11]
Skin Contact	Immediately wash off with soap and plenty of water. Take off contaminated clothing. Consult a physician.	[5][10][11]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.	[5][10][11][12]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	[10][11]

Table 4: Handling and Storage

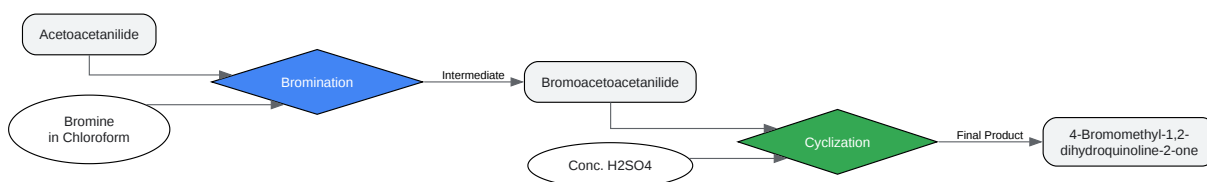
Aspect	Recommendation	Source(s)
Handling	Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Use personal protective equipment.	[10][13]
Storage	Store in a cool, dry, and well-ventilated place. Keep the container tightly closed.	[10][13]

## Experimental Protocols and Synthetic Applications

**4-Bromomethyl-1,2-dihydroquinoline-2-one** is a pivotal intermediate in the synthesis of the gastroprotective agent Rebamipide.[1][3][4] It is also utilized in the preparation of coumarins and 1-aza coumarins, which have shown potential antimicrobial, anti-inflammatory, and analgesic activities.[1][4]

### Synthesis of 4-Bromomethyl-1,2-dihydroquinoline-2-one

A common synthetic route involves the bromination of acetoacetanilide followed by cyclization in the presence of a dehydrating agent like concentrated sulfuric acid.



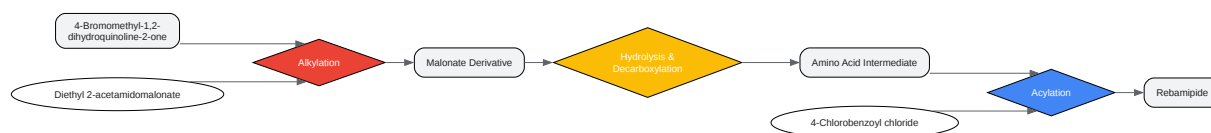
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A generalized workflow for the synthesis of **4-Bromomethyl-1,2-dihydroquinoline-2-one**.

Experimental Details (based on patent literature): A solution of acetoacetanilide in chloroform is treated with a solution of bromine in chloroform at a controlled temperature (not exceeding 30°C). The reaction mixture is stirred and then heated to facilitate the reaction. After cooling, the intermediate, bromoacetoacetanilide, is isolated. This intermediate is then added to cooled concentrated sulfuric acid (5-10°C). The temperature is gradually raised, and the reaction is allowed to proceed for several hours to effect cyclization. The final product is isolated by precipitation in ice water, followed by neutralization and purification.

### Synthesis of Rebamipide Intermediate

**4-Bromomethyl-1,2-dihydroquinoline-2-one** serves as a key reactant in the synthesis of Rebamipide. The following diagram illustrates a general workflow for this process.



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Workflow for the synthesis of Rebamipide from **4-Bromomethyl-1,2-dihydroquinoline-2-one**.

Note: Detailed experimental protocols for toxicological studies and information on the direct biological signaling pathways of **4-Bromomethyl-1,2-dihydroquinoline-2-one** are not extensively available in the public domain. The primary focus of existing literature is on its role as a synthetic intermediate. Due to its reactive nature as an alkylating agent, it is presumed to be toxic and should be handled with appropriate safety precautions.[2]

## Toxicological Information

While specific toxicological studies on **4-Bromomethyl-1,2-dihydroquinoline-2-one** are not readily available, its classification as a substance that causes severe skin burns and eye damage indicates significant corrosive and irritant properties.[5][8][9][10][11] The presence of a reactive bromomethyl group suggests it may act as an alkylating agent, which can confer toxicity by reacting with biological macromolecules.[2]

### Acute Effects:

- Skin: Causes severe burns and irritation, which may manifest as redness, itching, scaling, or blistering.[10]
- Eyes: Causes serious eye damage, characterized by redness, watering, and pain.[10]
- Inhalation: May cause irritation to the respiratory system.[10]

No data is available on chronic toxicity, carcinogenicity, mutagenicity, or reproductive toxicity.

## Conclusion

**4-Bromomethyl-1,2-dihydroquinoline-2-one** is a valuable chemical intermediate with significant applications in the pharmaceutical industry, particularly in the synthesis of Rebamipide. Its handling requires strict adherence to safety protocols due to its corrosive and irritant nature. While detailed biological studies on the compound itself are limited, its synthetic utility is well-documented. Further research into its biological and toxicological profile would provide a more complete understanding of this compound.

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- To cite this document: BenchChem. ["4-Bromomethyl-1,2-dihydroquinoline-2-one" material safety data sheet (MSDS)]. BenchChem, [2025]. [Online PDF]. Available at:

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